

Remdesivir-D5 stability issues in different storage conditions

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Compound of Interest

Compound Name: Remdesivir-D5

Cat. No.: B8117595

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Remdesivir-D5 Stability Technical Support Center

Disclaimer: The following stability data and troubleshooting guide have been compiled based on studies conducted on Remdesivir. While **Remdesivir-D5** is a deuterated analog and is expected to exhibit similar chemical stability, specific stability studies on **Remdesivir-D5** are not widely available in the public domain. Researchers should use this information as a guideline and are encouraged to perform their own stability assessments for critical applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Remdesivir-D5** solid (lyophilized powder)?

A1: Based on data for Remdesivir, the lyophilized powder should be stored under the following conditions:

- Store vials below 30°C (86°F).[\[1\]](#)[\[2\]](#)
- Some data suggests storage at 2-8°C is also acceptable.[\[3\]](#)[\[4\]](#)
- Excursion studies on Remdesivir lyophilized powder have shown it to be stable for up to one month at -20°C and for up to one week at 60°C.[\[3\]](#)

Q2: How should I store **Remdesivir-D5** after reconstituting it in a solvent?

A2: For reconstituted Remdesivir solutions, the following storage guidelines are recommended:

- After reconstitution, it is advised to use the solution immediately for dilution.[\[2\]](#)
- The total storage time before administration or further use should not exceed 4 hours at room temperature (20°C to 25°C or 68°F to 77°F) or 24 hours at refrigerated temperatures (2°C to 8°C or 36°F to 46°F).[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Q3: What is the stability of **Remdesivir-D5** in a diluted infusion solution?

A3: Diluted solutions of Remdesivir in 0.9% saline have the following stability:

- The diluted solution is stable for up to 24 hours at room temperature (20°C to 25°C) and up to 48 hours when refrigerated at 2°C to 8°C.[\[2\]](#)[\[3\]](#)

Q4: Is **Remdesivir-D5** sensitive to light?

A4: Photostability studies conducted on Remdesivir indicate that the finished product is photostable.[\[3\]](#) However, it is always good practice to protect solutions from prolonged exposure to direct light.

Q5: What are the known degradation pathways for Remdesivir?

A5: Forced degradation studies on Remdesivir have shown that it is susceptible to degradation under certain conditions.

- Hydrolysis: It is labile to acidic, basic, and neutral hydrolysis.[\[10\]](#) Degradation is more extensive under basic conditions.[\[11\]](#)[\[12\]](#)
- Oxidation: The molecule is also susceptible to oxidative stress.[\[13\]](#)
- Thermal Stress: While the lyophilized powder shows some thermal stability, extensive degradation can occur under thermal stress in solution.[\[11\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in chromatogram during analysis.	Degradation of Remdesivir-D5 due to improper storage or handling.	1. Review the storage conditions of your stock solutions and samples. Ensure they align with the recommended temperatures and durations.2. Prepare fresh solutions from the solid material and re-analyze.3. Consider the possibility of degradation due to the pH of your solvent or mobile phase. Remdesivir is known to be unstable in basic and acidic conditions.
Loss of parent compound concentration over time in prepared solutions.	Instability of Remdesivir-D5 in the chosen solvent or storage condition.	1. Verify the pH of your solution. Adjust to a more neutral pH if possible, as Remdesivir shows lability in acidic and basic media.2. Minimize the time between sample preparation and analysis.3. Store solutions at refrigerated temperatures (2-8°C) and protect from light.[1][5][6]
Variability in experimental results between different batches of prepared solutions.	Inconsistent preparation or storage procedures.	1. Standardize your protocol for solution preparation, including solvent type, concentration, and storage.2. Ensure that all solutions are brought to room temperature before use if stored under refrigeration.3. Prepare fresh solutions for each experiment

to minimize the impact of any potential degradation.

Quantitative Stability Data

Table 1: Stability of Remdesivir Lyophilized Powder under Different Temperature Conditions

Temperature	Duration	Stability
Below 30°C (86°F)	Up to expiration date	Stable[1][2]
-20°C	1 month	Stable[3]
50°C	2 weeks	Stable[3]
60°C	1 week	Stable[3]

Table 2: Stability of Reconstituted and Diluted Remdesivir Solutions

Solution Type	Storage Temperature	Duration
Reconstituted Solution	Room Temperature (20-25°C)	4 hours[1][5][6]
Reconstituted Solution	Refrigerated (2-8°C)	24 hours[1][5][6]
Diluted Solution (in 0.9% Saline)	Room Temperature (20-25°C)	24 hours[2][3]
Diluted Solution (in 0.9% Saline)	Refrigerated (2-8°C)	48 hours[3]

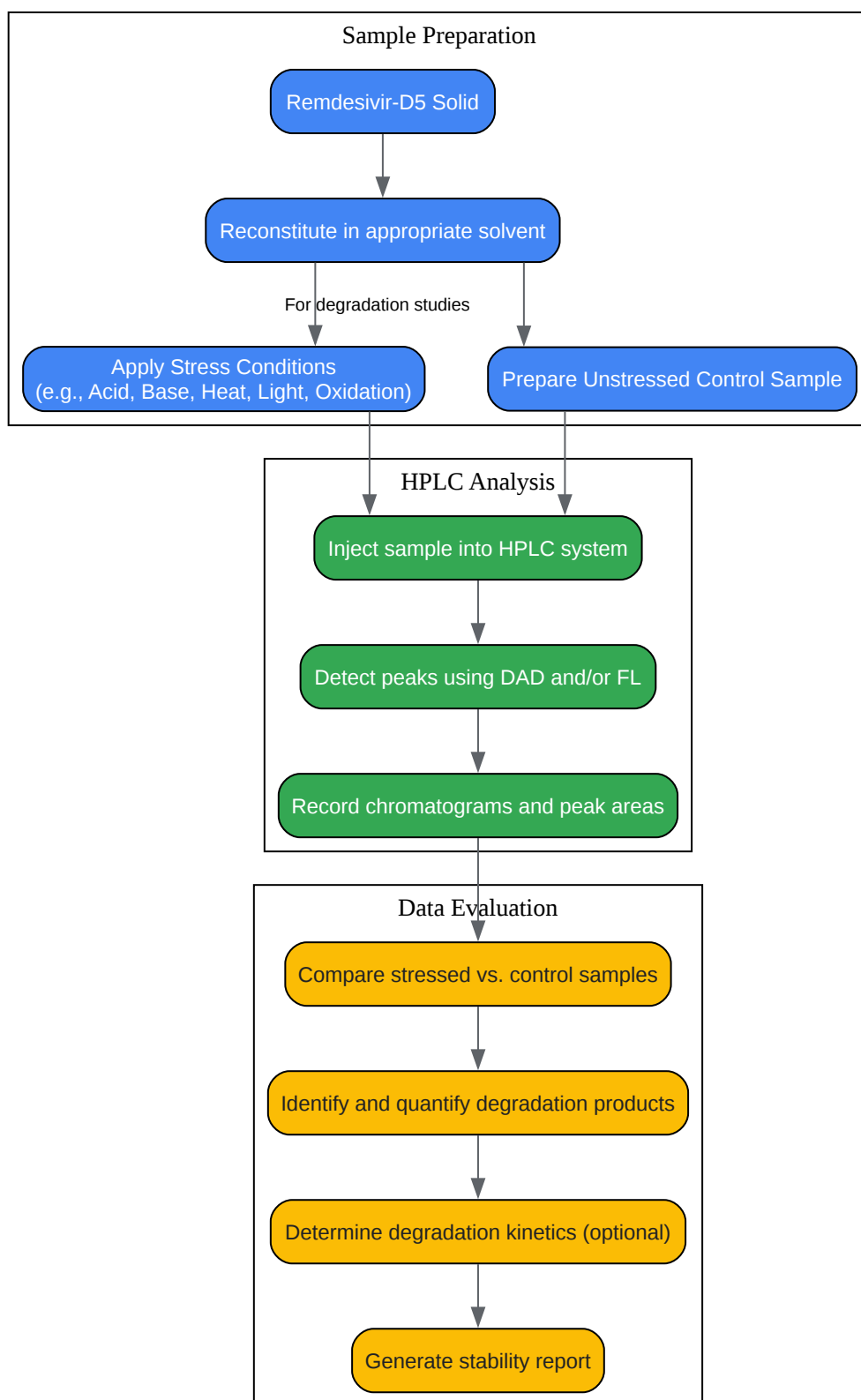
Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method

This protocol is based on a published method for the analysis of Remdesivir and its degradation products.[11][12]

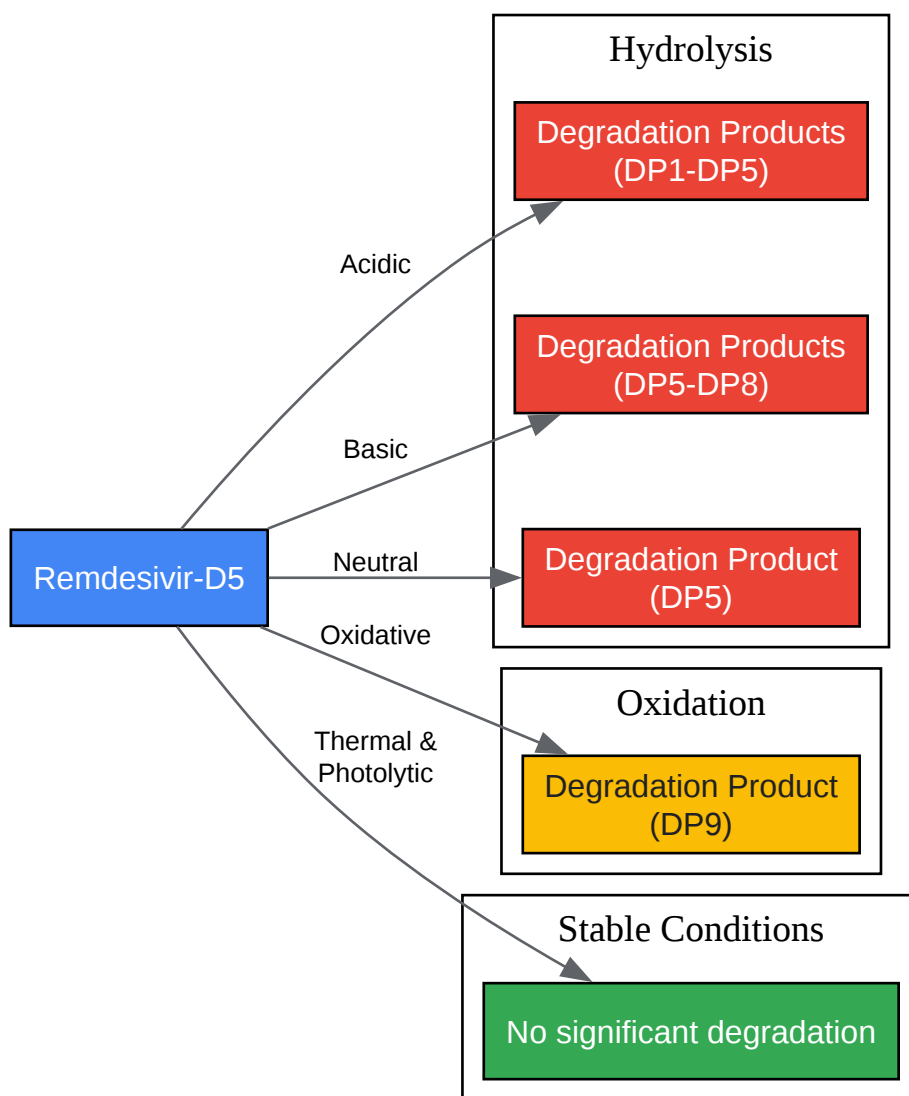
- Instrumentation: Agilent 1200 HPLC system with a diode array detector (DAD) and a fluorescence detector (FL).[\[12\]](#)
- Column: Agilent Zorbax Eclipse SB-C18 column (250 × 4.6 mm, 5 μm).[\[12\]](#)
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and distilled water (acidified to pH 4 with phosphoric acid) in a 55:45 (v/v) ratio.[\[11\]](#)
- Flow Rate: 1 mL/min.[\[12\]](#)
- Injection Volume: 20 μL.[\[12\]](#)
- Detection:
 - DAD: 240 nm.[\[11\]](#)[\[12\]](#)
 - Fluorescence: Excitation at 245 nm and emission at 390 nm.[\[11\]](#)[\[12\]](#)
- Sample Preparation: A stock solution of 1 mg/mL is prepared by dissolving Remdesivir in methanol.[\[12\]](#) Working standards are prepared by diluting the stock solution to the desired concentration range (e.g., 0.1-15 μg/mL for DAD and 0.05-15 μg/mL for FL).[\[11\]](#)[\[12\]](#)

Visualizations



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Caption: Experimental workflow for a **Remdesivir-D5** stability study.



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Caption: Known degradation pathways of Remdesivir under various stress conditions.

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